"juniper camphor molecular formula and exact mass"

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Compound of Interest		
Compound Name:	*Juniper camphor*	
Cat. No.:	*B15051622*	*Get Quote*

Technical Data Sheet: Juniper Camphor

This document provides the molecular formula and exact mass for **Juniper Camphor**, a sesquiterpenoid compound.[1][2] The data is presented for researchers, scientists, and drug development professionals requiring precise molecular information.

Molecular and Mass Data

The fundamental molecular properties of **Juniper Camphor** are summarized in the table below. This information is critical for analytical studies, chemical synthesis, and computational modeling.

Identifier	Value	Reference
Molecular Formula	$C_{15}H_{26}O$	[1][2][3][4][5]
Molecular Weight	222.37 g/mol	[1][2][4][5]
Exact Mass	222.198365 Da	[3][4]

Juniper camphor is identified as a sesquiterpene compound.[1] It is found in the high-boiling fraction of camphor, known as camphor blue oil.[1] The systematic IUPAC name for one of its stereoisomers is (1R,4aR,8aR)-1,4a-dimethyl-7-(propan-2-ylidene)-decahydronaphthalen-1-ol.[2]

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